

Kinase Selectivity Profile of HG-10-102-01: A Technical Guide

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Compound of Interest

Compound Name: HG-10-102-01

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the kinase selectivity profile of **HG-10-102-01**, a potent and brain-penetrant inhibitor of Leucine-rich repeat kinase 2 (LRRK2). The information presented herein is intended to support research and drug development efforts targeting LRRK2, a key protein implicated in the pathogenesis of Parkinson's disease.

Executive Summary

HG-10-102-01 is a highly selective inhibitor of LRRK2, demonstrating potent inhibition of both the wild-type enzyme and the common pathogenic G2019S mutant.^{[1][2]} Extensive kinase profiling has revealed a favorable selectivity profile, with significant activity limited to a small number of off-target kinases at concentrations substantially higher than those required for LRRK2 inhibition. This document provides a comprehensive summary of its inhibitory activity, the experimental protocols used for its characterization, and its role within the LRRK2 signaling pathway.

Kinase Selectivity and Potency

The inhibitory activity of **HG-10-102-01** has been rigorously evaluated against a broad panel of kinases. The primary targets and key off-targets are summarized below.

Primary Target: LRRK2

HG-10-102-01 is a potent, ATP-competitive inhibitor of LRRK2. It effectively inhibits the wild-type (WT) protein as well as several clinically relevant mutant forms associated with Parkinson's disease.[\[3\]](#)

Target	IC50 (nM)	Notes
LRRK2 (WT)	20.3	Recombinant human LRRK2. [1] [3] [4]
LRRK2 (G2019S)	3.2	A common pathogenic mutation. [1] [3] [4]
LRRK2 (A2016T)	153.7	A mutation affecting inhibitor binding. [3]
LRRK2 (G2019S + A2016T)	95.9	A double mutant. [3]

Off-Target Kinase Profile

The selectivity of **HG-10-102-01** was assessed against a panel of 138 kinases. At a concentration of 10 μ M, only two kinases, MLK1 and MNK2, showed greater than 80% inhibition.[\[2\]](#)

Off-Target Kinase	IC50 (μ M)	Percent Inhibition @ 10 μ M
MLK1 (Mixed-lineage kinase 1)	2.1	>80%
MNK2 (MAP kinase-interacting serine/threonine-protein kinase 2)	0.6	>80%

Further KinomeScan analysis against a larger panel of kinases confirmed the high selectivity of **HG-10-102-01**.[\[2\]](#)

Experimental Protocols

The following sections detail the methodologies employed to characterize the kinase selectivity and cellular activity of **HG-10-102-01**.

In Vitro Radioactive Kinase Assay

This assay is the gold standard for quantifying the inhibitory potency of a compound against a purified kinase.

Objective: To determine the IC₅₀ value of **HG-10-102-01** against LRRK2 and other kinases.

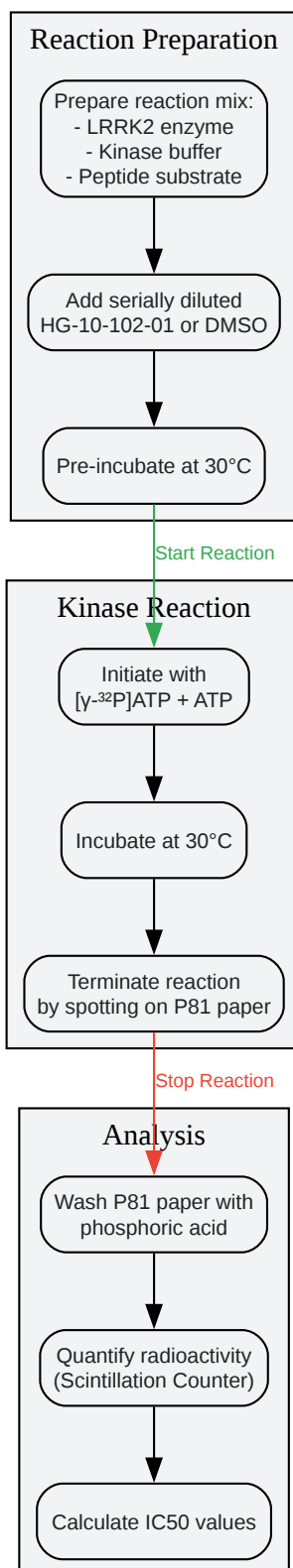
Materials:

- Recombinant LRRK2 (wild-type or mutant)
- Kinase buffer (e.g., 50 mM Tris-HCl, pH 7.5, 0.1 mM EGTA, 10 mM MgCl₂)
- LRRK2 peptide substrate (e.g., Nictide)
- [γ -³²P]ATP (radiolabeled) and non-radioactive ATP
- **HG-10-102-01** dissolved in DMSO
- P81 phosphocellulose paper
- 50 mM phosphoric acid
- Scintillation counter

Procedure:

- A reaction mixture is prepared containing the LRRK2 enzyme, kinase buffer, and the peptide substrate.
- **HG-10-102-01** is added at a range of concentrations to different reaction tubes. A DMSO-only tube serves as the vehicle control.
- The enzyme and inhibitor are pre-incubated for a short period (e.g., 10-15 minutes) at 30°C.

- The kinase reaction is initiated by the addition of a mixture of [γ - ^{32}P]ATP and non-radioactive ATP (typically at a final concentration of 100 μM).^[3]
- The reaction is allowed to proceed for a defined time (e.g., 20-30 minutes) at 30°C.
- The reaction is terminated by spotting a portion of the mixture onto P81 phosphocellulose paper.
- The P81 papers are washed extensively with 50 mM phosphoric acid to remove any unincorporated [γ - ^{32}P]ATP.
- The amount of radioactivity incorporated into the peptide substrate, which is bound to the paper, is quantified using a scintillation counter.
- IC50 values are calculated by plotting the percentage of kinase inhibition against the logarithm of the inhibitor concentration.



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Workflow for the In Vitro Radioactive Kinase Assay.

Cellular LRRK2 Phosphorylation Assay (Immunoblotting)

This assay measures the ability of **HG-10-102-01** to inhibit LRRK2 activity within a cellular context by monitoring the phosphorylation status of specific LRRK2 residues.

Objective: To assess the cellular potency of **HG-10-102-01** by measuring the inhibition of LRRK2 autophosphorylation at sites such as Ser910 and Ser935.[\[5\]](#)

Materials:

- Cell lines expressing LRRK2 (e.g., HEK293, Swiss 3T3)[\[5\]](#)
- Cell culture medium and reagents
- **HG-10-102-01** dissolved in DMSO
- Lysis buffer (containing protease and phosphatase inhibitors)
- BCA or Bradford protein assay reagents
- SDS-PAGE gels and electrophoresis equipment
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-pSer935-LRRK2, anti-total LRRK2)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate and imaging system

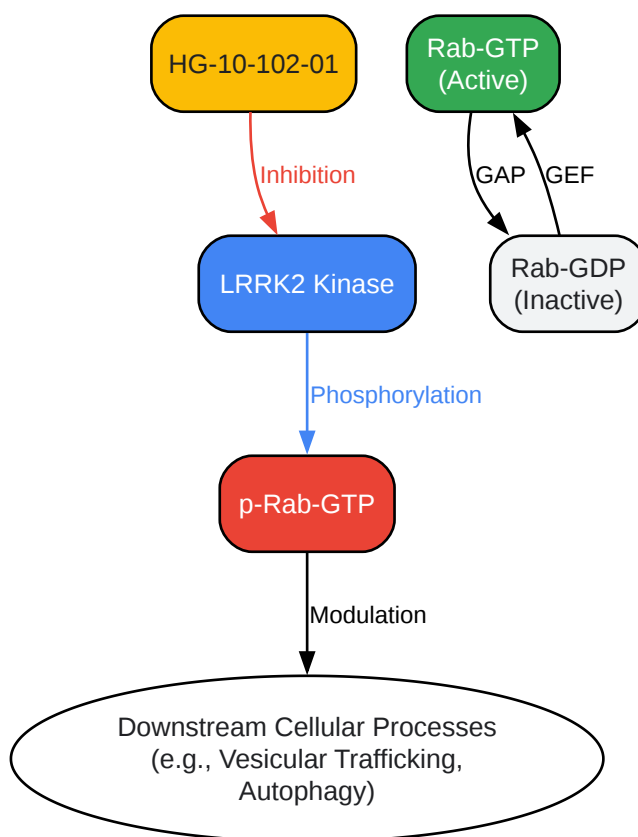
Procedure:

- Cells are cultured and treated with various concentrations of **HG-10-102-01** for a specified duration (e.g., 90 minutes).[\[5\]](#) A DMSO-treated sample serves as a negative control.

- Following treatment, cells are washed with ice-cold PBS and then lysed.
- Cell lysates are cleared by centrifugation, and the protein concentration of the supernatant is determined.
- Equal amounts of protein from each sample are separated by SDS-PAGE and transferred to a membrane.
- The membrane is blocked to prevent non-specific antibody binding.
- The membrane is incubated with a primary antibody specific for a phosphorylated LRRK2 residue (e.g., pSer935).
- After washing, the membrane is incubated with an appropriate HRP-conjugated secondary antibody.
- Protein bands are visualized using a chemiluminescent substrate and an imaging system.
- To ensure equal protein loading, the membrane can be stripped and re-probed with an antibody against total LRRK2 or a loading control protein like GAPDH.

LRRK2 Signaling Pathway

HG-10-102-01 exerts its effects by directly inhibiting the kinase activity of LRRK2, thereby modulating its downstream signaling. LRRK2 is a complex, multi-domain protein that plays a role in various cellular processes, including vesicular trafficking. A key class of LRRK2 substrates are Rab GTPases.[\[6\]](#)[\[7\]](#)[\[8\]](#)



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HG-10-102-01 inhibits LRRK2-mediated Rab GTPase phosphorylation.

LRRK2 phosphorylates a subset of Rab GTPases, such as Rab8, Rab10, and Rab12, on a conserved residue within their switch II domain.[7][8] This phosphorylation event is dependent on the Rab protein being in its active, GTP-bound state.[6] The phosphorylation of Rab proteins by LRRK2 can alter their ability to interact with downstream effectors, thereby impacting cellular processes like membrane trafficking, ciliogenesis, and lysosomal function.[6][7] By inhibiting LRRK2 kinase activity, **HG-10-102-01** prevents the phosphorylation of Rab GTPases and the subsequent disruption of these vital cellular pathways. This mechanism is believed to be central to its potential therapeutic effects in Parkinson's disease.

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